

Preparation of Ac-VQVD-pNA Stock Solution for Experimental Use

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Compound of Interest		
Compound Name:	Ac-VQVD-PNA	
Cat. No.:	B12378343	Get Quote

Abstract

This document provides a detailed protocol for the preparation, handling, and storage of a stock solution of Acetyl-Valyl-Glutaminyl-Valyl-Aspartyl-p-Nitroanilide (Ac-VQVD-pNA). Ac-VQVD-pNA is a chromogenic substrate primarily used for the detection of caspase-3 activity, an essential enzyme involved in the apoptotic signaling cascade. Accurate preparation of this reagent is critical for obtaining reliable and reproducible results in various experimental assays. This guide is intended for researchers, scientists, and drug development professionals working in the fields of apoptosis, cancer research, and neurodegenerative diseases.

Introduction

Ac-VQVD-pNA is a synthetic tetrapeptide that is specifically recognized and cleaved by caspase-3. The cleavage of the peptide releases the chromophore p-nitroaniline (pNA), which can be quantified by measuring its absorbance at 405 nm. This allows for a simple and sensitive colorimetric assay to determine caspase-3 activity in cell lysates or purified enzyme preparations. Proper dissolution and storage of the **Ac-VQVD-pNA** substrate are paramount to ensure its stability and performance. This protocol outlines the necessary steps to prepare a concentrated stock solution for subsequent dilution to working concentrations for various experimental needs.

Quantitative Data Summary



The following table summarizes the key quantitative data for **Ac-VQVD-pNA** and its stock solution preparation.

Parameter	Value	Source(s)
Chemical Name	Acetyl-Valyl-Glutaminyl-Valyl- Aspartyl-p-Nitroanilide	-
Molecular Formula	C27H39N7O10	[1]
Molecular Weight	621.64 g/mol	[1]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	
Recommended Stock Conc.	10-20 mM	
Storage (Solid)	Store at ≤ -15°C	[2]
Storage (Stock Solution)	Aliquot and store at -20°C for up to 1 month or -80°C for up to 6 months. Avoid repeated freeze-thaw cycles.	[3]
Absorbance (pNA)	405 nm	[4][5]

Experimental Protocol: Stock Solution Preparation

This protocol describes the preparation of a 10 mM Ac-VQVD-pNA stock solution.

Materials

- Ac-VQVD-pNA solid powder
- Anhydrous/molecular sieve-dried Dimethyl sulfoxide (DMSO)
- Polypropylene microcentrifuge tubes (Note: PNA oligomers can adhere to glass and polystyrene surfaces)[6]
- Calibrated micropipettes and sterile, low-retention tips
- Vortex mixer



• Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Procedure

- Pre-analysis Calculation: Before opening the vial, calculate the volume of DMSO required to achieve the desired stock concentration. To prepare a 10 mM stock solution:
 - Formula: Volume (L) = Mass (g) / (Molecular Weight (g/mol) * Concentration (mol/L))
 - Example for 1 mg of Ac-VQVD-pNA:
 - Mass = $0.001 \, \text{g}$
 - Molecular Weight = 621.64 g/mol
 - Concentration = 0.010 mol/L
 - Volume (L) = 0.001 / (621.64 * 0.010) = 0.00016086 L
 - Volume (μL) = 160.9 μL
- Reagent Equilibration: Remove the Ac-VQVD-pNA vial and DMSO from storage and allow them to equilibrate to room temperature before opening to prevent condensation.
- Dissolution: a. Briefly centrifuge the vial of Ac-VQVD-pNA powder to ensure all the solid is at
 the bottom. b. Carefully add the calculated volume of DMSO to the vial. c. Cap the vial tightly
 and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. The solution
 should be clear. d. If solubility is an issue, the solution can be gently warmed to 37°C or
 sonicated in an ultrasonic bath for a short period.[3]
- Aliquoting and Storage: a. Dispense the stock solution into small, single-use aliquots in polypropylene microcentrifuge tubes. The volume of each aliquot should be appropriate for your typical experimental needs to avoid multiple freeze-thaw cycles. b. Clearly label each aliquot with the reagent name, concentration, and date of preparation. c. Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).
 [3]



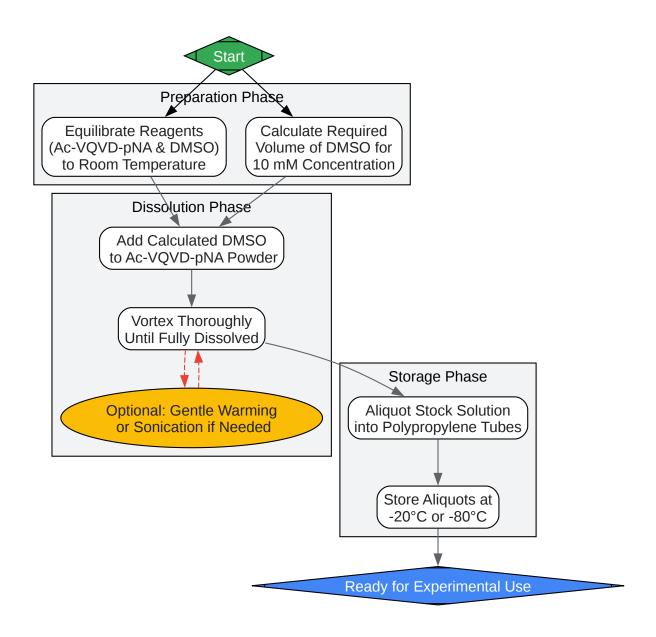
Preparation of Working Solution

For a typical caspase-3 assay, the stock solution is diluted with an appropriate assay buffer to the final working concentration. For example, to prepare a 200 μ M working solution from a 10 mM stock, you would perform a 1:50 dilution in the assay buffer.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the **Ac-VQVD-pNA** stock solution preparation protocol.





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Caption: Workflow for **Ac-VQVD-pNA** Stock Solution Preparation.

Signaling Pathway Context

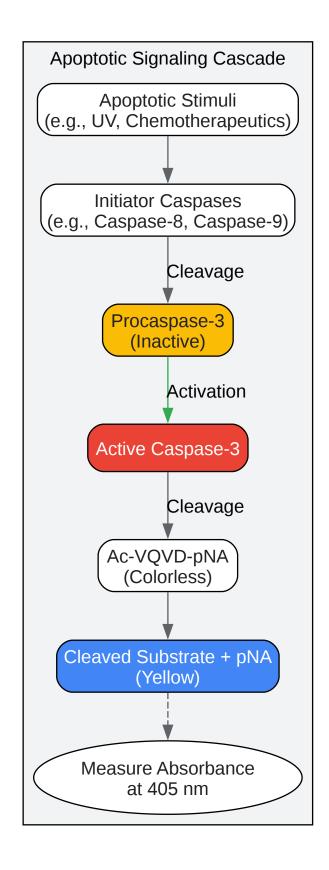






Ac-VQVD-pNA is a tool to measure the activity of caspase-3, a key executioner caspase in the apoptotic pathway. The diagram below shows the simplified signaling cascade leading to caspase-3 activation and its action on the substrate.





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Caption: Caspase-3 Activation and Substrate Cleavage.



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